

Comparative Toxicological Profile of Phenylacetone and Its Metabolites: A Guide for Researchers

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Compound of Interest

Compound Name: Phenylacetone

Cat. No.: B166967

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of the toxicological profiles of **phenylacetone** and its primary metabolites: 4-hydroxy**phenylacetone**, benzoic acid, and hippuric acid. The information is compiled from various scientific studies to support further research and drug development endeavors.

Phenylacetone, a known metabolite of amphetamine and methamphetamine, undergoes further biotransformation in the body, leading to the formation of several metabolites. Understanding the comparative toxicity of the parent compound and its metabolic byproducts is crucial for a complete safety assessment. This guide summarizes the available quantitative toxicological data, details the experimental methodologies used in key studies, and provides visual representations of metabolic pathways and experimental workflows.

Executive Summary of Toxicological Data

The following tables provide a comparative summary of the available quantitative toxicological data for **phenylacetone** and its key metabolites.

Table 1: Acute Toxicity Data

Compound	Test Species	Route of Administration	LD50	Citation
Phenylacetone	Mouse	Intraperitoneal	540 mg/kg	[1]
Phenylacetone	Rat	Oral	2,565 mg/kg	
Benzoic Acid	Rat	Oral	>2000 mg/kg	
Benzoic Acid	Human	Oral	500 mg/kg (minimum lethal dose)	
Hippuric Acid	Rat	Intraperitoneal	1500 mg/kg	

Table 2: Cytotoxicity Data

Compound	Test System	Endpoint	Results	Citation
4-Hydroxyphenylacetone	Rat Liver Slices	Hepatocyte Viability	~50% cell death at 5 mM	
Acetaminophen (for comparison)	Rat Liver Slices	Hepatocyte Viability	Not toxic up to 50 mM	

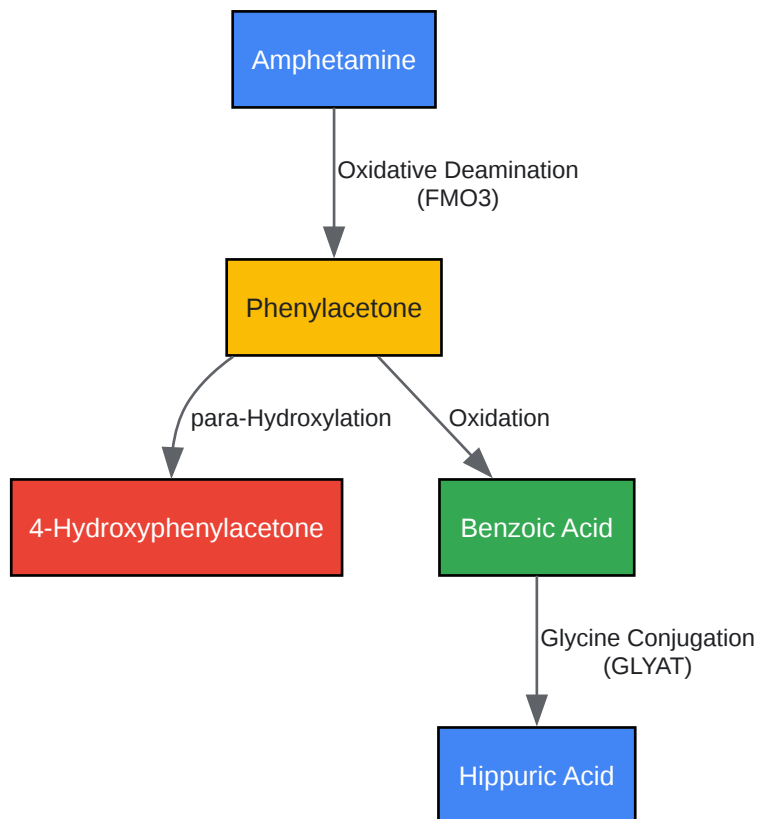
Table 3: Genotoxicity Data

Compound	Assay	Test System	Metabolic Activation	Results	Citation
Benzoic Acid	Ames Test	Salmonella typhimurium	With and without S9	Negative	[2]
Benzoic Acid	Chromosomal Aberration	Human Lymphocytes	-	Positive (at 200 and 500 µg/mL)	[2]
Benzoic Acid	Micronucleus Test	Human Lymphocytes	-	Positive (at 200 and 500 µg/mL)	[2]

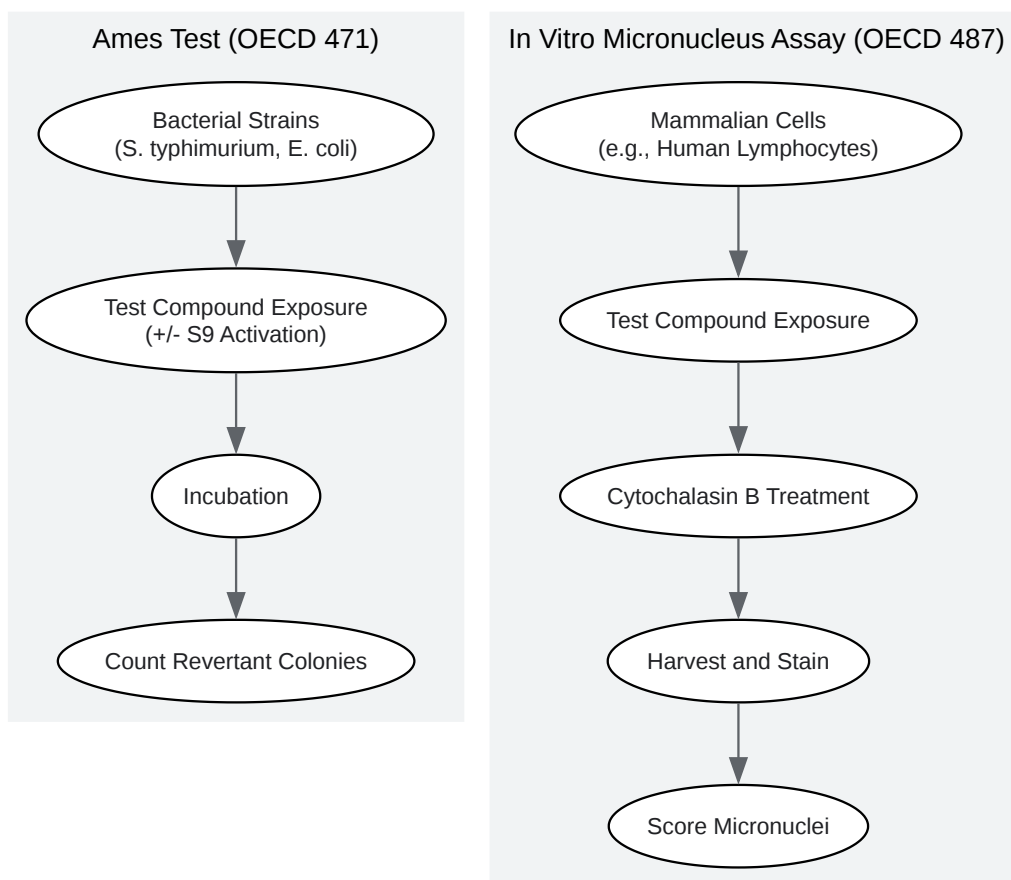
Metabolic Pathways and Experimental Workflows

To visually represent the metabolic fate of **phenylacetone** and the methodologies employed in toxicological testing, the following diagrams have been generated using Graphviz.

Metabolic Pathway of Phenylacetone



Experimental Workflow for In Vitro Genotoxicity Testing



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References

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